

# A Technical Guide to 3-Aminoheptane: Commercial Availability, Synthesis, and Analytical Characterization

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## Compound of Interest

Compound Name: 3-Aminoheptane

Cat. No.: B1595020

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-Aminoheptane**, a key chemical intermediate in various organic syntheses. The document details its commercial availability, identifying key suppliers and their product specifications. Furthermore, it outlines detailed experimental protocols for its synthesis via reductive amination, purification by vacuum distillation, and characterization using modern analytical techniques, including Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), and Nuclear Magnetic Resonance (NMR) spectroscopy. This guide is intended to be a valuable resource for researchers and professionals involved in the procurement and application of **3-Aminoheptane** in a laboratory setting.

## Introduction

**3-Aminoheptane**, also known as 3-heptanamine or 1-ethylpentylamine, is a primary aliphatic amine with the chemical formula  $C_7H_{17}N$ .<sup>[1]</sup> Its structure consists of a seven-carbon chain with an amino group attached to the third carbon atom. This compound serves as a versatile building block in organic synthesis and is utilized in the preparation of more complex molecules in the pharmaceutical and chemical industries. This guide offers an in-depth look at its

commercial landscape and provides practical, detailed methodologies for its laboratory synthesis, purification, and analysis.

## Commercial Availability and Suppliers

**3-Aminoheptane** is commercially available from a variety of chemical suppliers, catering to both research and industrial scales. The compound is typically offered at different purity levels to suit various applications.

## Major Suppliers

Several chemical suppliers list **3-Aminoheptane** and its synonyms in their catalogs. These platforms often aggregate products from various manufacturers, providing a broad overview of the market. A prominent manufacturer mentioned is JHECHEM CO LTD, which is listed as a reputable supplier on the ECHEMI platform. Additionally, PubChem provides a list of chemical vendors for this compound.

Table 1: Prominent Online Marketplaces and Mentioned Suppliers

| Marketplace/Database | Mentioned Supplier(s)    | Notes                                              |
|----------------------|--------------------------|----------------------------------------------------|
| ECHEMI               | JHECHEM CO LTD           | Lists various suppliers and manufacturers.         |
| Guidechem            | Multiple Suppliers       | Aggregates product listings from global suppliers. |
| PubChem              | Various Chemical Vendors | Provides links to suppliers in its database.       |

## Typical Product Specifications

When sourcing **3-Aminoheptane**, it is crucial to consider the product specifications offered by different suppliers. Key parameters include purity, form, and packaging size.

Table 2: Typical Product Specifications for **3-Aminoheptane**

| Parameter         | Typical Specification                                |
|-------------------|------------------------------------------------------|
| Purity            | ≥98% (GC)                                            |
| Form              | Liquid                                               |
| Appearance        | Colorless to light yellow liquid                     |
| Packaging Sizes   | 1g, 5g, 25g, 100g, 500g, bulk quantities             |
| CAS Number        | 28292-42-4 <a href="#">[1]</a>                       |
| Molecular Formula | C <sub>7</sub> H <sub>17</sub> N <a href="#">[1]</a> |
| Molecular Weight  | 115.22 g/mol <a href="#">[1]</a>                     |

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **3-Aminoheptane** is essential for its safe handling, storage, and application in experimental work.

Table 3: Chemical and Physical Properties of **3-Aminoheptane**

| Property          | Value                                                    | Reference |
|-------------------|----------------------------------------------------------|-----------|
| IUPAC Name        | Heptan-3-amine                                           | PubChem   |
| Synonyms          | 3-Heptanamine, 1-Ethylpentylamine                        | PubChem   |
| CAS Number        | 28292-42-4                                               | PubChem   |
| Molecular Formula | C <sub>7</sub> H <sub>17</sub> N                         | PubChem   |
| Molecular Weight  | 115.22 g/mol                                             | PubChem   |
| Boiling Point     | 148-150 °C at 760 mmHg                                   | ECHEMI    |
| Density           | 0.767 g/cm <sup>3</sup> at 25 °C                         | ECHEMI    |
| Flash Point       | 43 °C                                                    | ECHEMI    |
| Refractive Index  | ~1.422                                                   | ECHEMI    |
| Solubility        | Sparingly soluble in water, soluble in organic solvents. | -         |

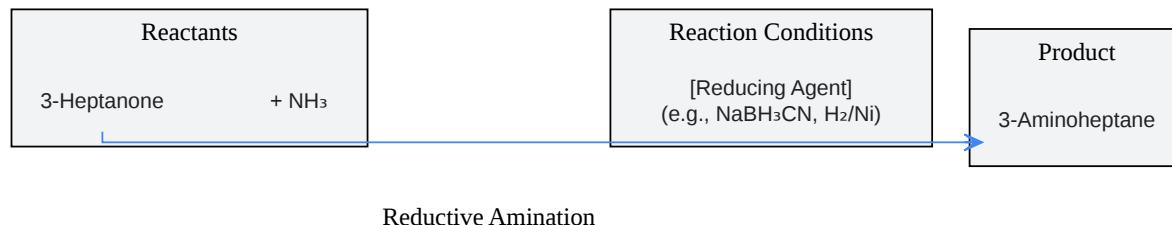
## Experimental Protocols

This section provides detailed experimental procedures for the synthesis, purification, and analysis of **3-Aminoheptane**. These protocols are designed to be clear and reproducible for researchers with a background in organic chemistry.

### Synthesis of 3-Aminoheptane via Reductive Amination

Reductive amination is a widely used method for the synthesis of amines from ketones or aldehydes.<sup>[2]</sup> In this case, 3-heptanone is reacted with ammonia in the presence of a reducing agent to yield **3-Aminoheptane**.

Reaction Scheme:



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**Figure 1:** Reductive Amination of 3-Heptanone.

Materials:

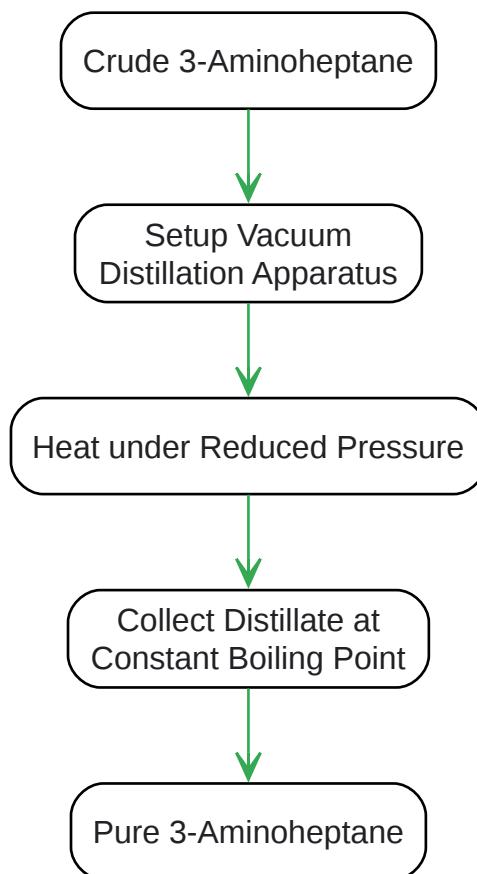
- 3-Heptanone
- Ammonia (e.g., as ammonium acetate or a solution in methanol)
- Sodium cyanoborohydride (NaBH<sub>3</sub>CN) or Hydrogen gas with a Nickel catalyst
- Methanol (anhydrous)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser (if heating is required)
- Separatory funnel

Procedure (Example using Sodium Cyanoborohydride):

- In a round-bottom flask, dissolve 3-heptanone (1 equivalent) in anhydrous methanol.
- Add ammonium acetate (1.5-2 equivalents) to the solution to serve as the ammonia source.
- Stir the mixture at room temperature for 30 minutes to allow for the formation of the intermediate imine.
- In a separate container, dissolve sodium cyanoborohydride (1.2-1.5 equivalents) in a small amount of methanol.
- Slowly add the sodium cyanoborohydride solution to the reaction mixture. Caution: This reaction may evolve gas.
- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or GC-MS.
- Once the reaction is complete, carefully add dilute hydrochloric acid to quench the reaction and neutralize the excess reducing agent.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Add water to the residue and extract the aqueous layer with diethyl ether to remove any unreacted ketone.
- Basify the aqueous layer with a concentrated sodium hydroxide solution to a pH > 12.
- Extract the aqueous layer with diethyl ether (3 x volumes).
- Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **3-Aminoheptane**.

## Purification by Vacuum Distillation

The crude **3-Aminoheptane** obtained from the synthesis can be purified by vacuum distillation to remove any non-volatile impurities and residual solvent.[\[3\]](#)[\[4\]](#)[\[5\]](#)



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**Figure 2:** Workflow for Vacuum Distillation.

#### Apparatus:

- Round-bottom flask
- Short-path distillation head with a condenser and vacuum connection
- Receiving flask
- Thermometer
- Heating mantle
- Magnetic stirrer and stir bar
- Vacuum pump and pressure gauge

- Cold trap

Procedure:

- Assemble the vacuum distillation apparatus, ensuring all joints are properly greased and sealed.[\[4\]](#)
- Place the crude **3-Aminoheptane** in the round-bottom flask with a magnetic stir bar.
- Connect the apparatus to a vacuum pump with a cold trap in between.
- Slowly evacuate the system to the desired pressure (e.g., 20-30 mmHg).
- Begin stirring and gently heat the flask using a heating mantle.
- Collect any low-boiling fractions (e.g., residual solvent) in a separate receiving flask.
- Increase the temperature until the **3-Aminoheptane** begins to distill. The boiling point will be significantly lower than at atmospheric pressure.
- Collect the fraction that distills at a constant temperature. This is the purified **3-Aminoheptane**.
- Once the distillation is complete, remove the heat source and allow the apparatus to cool to room temperature before slowly releasing the vacuum.

## Analytical Characterization

The identity and purity of the synthesized and purified **3-Aminoheptane** should be confirmed using appropriate analytical techniques.

GC-MS is a powerful technique for assessing the purity of volatile compounds like **3-Aminoheptane** and for identifying any byproducts.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Example GC-MS Parameters:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A or equivalent

- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1) or splitless, depending on the concentration
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes
  - Ramp to 250 °C at 10 °C/min
  - Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 30-300

#### Sample Preparation:

Dilute a small sample of the **3-Aminoheptane** in a suitable solvent (e.g., dichloromethane or ethyl acetate) to an appropriate concentration (e.g., 100 ppm).

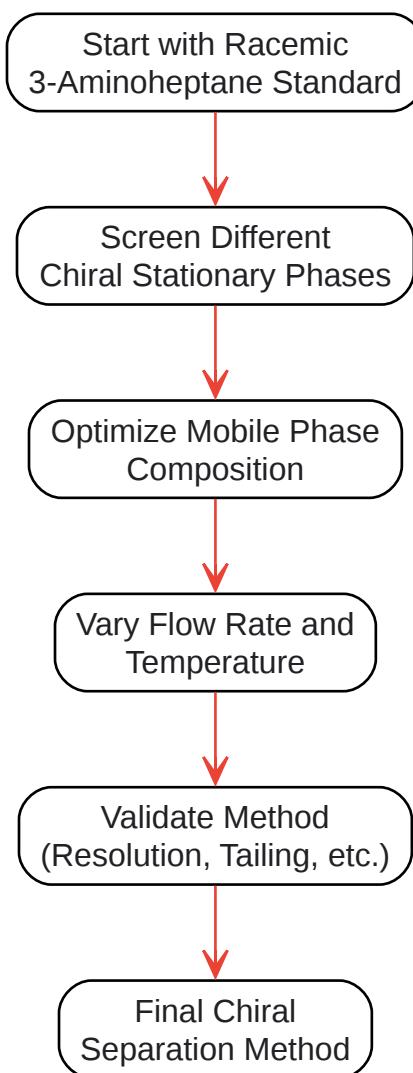
For the separation of enantiomers of chiral compounds like **3-Aminoheptane**, chiral HPLC is the method of choice.[11][12][13][14] This is particularly relevant in drug development where the stereochemistry of a molecule is critical.

#### Example Chiral HPLC Method (General Approach):

- HPLC System: Agilent 1260 Infinity II or equivalent with a UV detector
- Chiral Stationary Phase (CSP): A polysaccharide-based column (e.g., Chiralcel OD-H, Chiraldex AD-H) or a protein-based column is often a good starting point for screening.

- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol) is typically used for normal-phase chiral separations. The exact ratio will need to be optimized.
- Flow Rate: 0.5 - 1.0 mL/min
- Column Temperature: 25 °C (can be varied to optimize separation)
- Detection: UV detection at a low wavelength (e.g., 210-220 nm) as aliphatic amines have a weak chromophore. Derivatization with a UV-active tag may be necessary for improved sensitivity.

Method Development Workflow:



[Click to download full resolution via product page](#)**Figure 3:** Chiral HPLC Method Development Workflow.

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are essential for confirming the chemical structure of **3-Aminoheptane**.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Expected <sup>1</sup>H NMR Spectral Data (in CDCl<sub>3</sub>):

- A triplet corresponding to the methyl protons of the ethyl group.
- A triplet corresponding to the methyl protons of the butyl group.
- Multiplets for the methylene protons of the ethyl and butyl groups.
- A multiplet for the methine proton at the C3 position.
- A broad singlet for the amine protons (NH<sub>2</sub>).

Expected <sup>13</sup>C NMR Spectral Data (in CDCl<sub>3</sub>):

- Signals for the two distinct methyl carbons.
- Signals for the four distinct methylene carbons.
- A signal for the methine carbon attached to the amino group.

## Safety and Handling

**3-Aminoheptane** is a flammable liquid and is corrosive. It can cause severe skin burns and eye damage. It is also harmful if swallowed. Always handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Refer to the Safety Data Sheet (SDS) from the supplier for complete safety and handling information.

## Conclusion

This technical guide has provided a comprehensive overview of the commercial availability, synthesis, purification, and analytical characterization of **3-Aminoheptane**. The detailed

experimental protocols and data presented herein are intended to equip researchers, scientists, and drug development professionals with the necessary information to effectively source and utilize this important chemical intermediate in their work. Adherence to proper safety procedures is paramount when handling this compound.

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